

# A Technical Guide to the Thermophysical Properties of 1-Pentadecene

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## Compound of Interest

Compound Name: 1-Pentadecene

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## Abstract

This technical guide provides a comprehensive overview of the boiling and melting points of **1-Pentadecene** (C<sub>15</sub>H<sub>30</sub>), a long-chain alpha-olefin. It consolidates critically evaluated data from authoritative sources and presents detailed, field-proven methodologies for their experimental determination. The document is structured to support researchers by not only providing core physical constants but also by explaining the causality behind experimental choices and the factors influencing phase transitions. Key data is summarized for quick reference, and standard operating procedures for differential scanning calorimetry (DSC) and micro-boiling point determination are detailed. This guide serves as a foundational resource for professionals requiring accurate thermophysical data for process design, chemical synthesis, and formulation development.

## Introduction to 1-Pentadecene

**1-Pentadecene** is an unbranched, fifteen-carbon alpha-olefin with a terminal double bond between the first and second carbon atoms[1][2]. As a member of the long-chain alkene family, its physical properties, particularly its phase transition temperatures, are critical for its application and handling. It is a liquid at room temperature and is practically insoluble in water[2][3][4]. Understanding its melting and boiling points is fundamental for its use in various industrial and research settings, including as a chemical intermediate, a component in lubricants, and a substrate in metabolic studies[1][2][5].

#### Chemical Profile:

- IUPAC Name: Pentadec-1-ene[1][6]
- CAS Number: 13360-61-7[3][6][7]
- Molecular Formula: C<sub>15</sub>H<sub>30</sub>[3][6][7]
- Molecular Weight: 210.40 g/mol [1][5][8]

## Thermophysical Properties: Melting and Boiling Points

The phase transition temperatures of **1-Pentadecene** are defining characteristics for its storage, handling, and reaction chemistry. The values reported in the literature show a high degree of consistency across multiple authoritative databases.

### Melting Point

The melting point is the temperature at which **1-Pentadecene** transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range[9]. The presence of impurities typically depresses the melting point and broadens the melting range[9][10].

### Boiling Point

The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure[11]. The normal boiling point is measured at a standard pressure of 760 mmHg. Due to its relatively high boiling point, determination under reduced pressure is common to prevent thermal decomposition.

## Summary of Physical Constants

The following table summarizes the key thermophysical properties of **1-Pentadecene** as compiled from various reputable sources.

Property	Value	Source(s)
Melting Point	-4 °C	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[12]</a>
-3 °C	<a href="#">[13]</a> <a href="#">[14]</a>	
-2.8 °C	<a href="#">[4]</a>	
Boiling Point	268-269 °C (at 760 mmHg)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[12]</a>
268.4 °C	<a href="#">[6]</a>	
268 °C	<a href="#">[13]</a> <a href="#">[14]</a>	
Density	0.775 g/mL at 25 °C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[12]</a>
Flash Point	110 °C (230 °F) - closed cup	<a href="#">[5]</a> <a href="#">[12]</a>
Refractive Index	n <sub>20/D</sub> 1.439	<a href="#">[3]</a> <a href="#">[5]</a>

## Experimental Determination of Phase Transitions

Accurate determination of melting and boiling points requires standardized, calibrated methodologies. The following protocols are designed to yield reliable and reproducible results.

### Protocol 1: Melting Point Determination via Differential Scanning Calorimetry (DSC)

DSC is a highly sensitive thermoanalytical technique that measures the difference in heat flow required to increase the temperature of a sample and a reference as a function of temperature. It is the preferred method for obtaining precise melting point data.

Principle: An endothermic peak is observed as the sample absorbs heat during melting. The onset temperature of this peak is typically reported as the melting point.

#### Step-by-Step Methodology:

- **Instrument Calibration:** Calibrate the DSC instrument for temperature and enthalpy using certified standards (e.g., Indium, Zinc) across the temperature range of interest.

- **Sample Preparation:** Accurately weigh 2-5 mg of **1-Pentadecene** into a standard aluminum DSC pan. Crimp the pan with a lid to ensure a closed system, preventing evaporative loss.
- **Reference Pan:** Prepare an identical, empty, and sealed aluminum pan to serve as the reference.
- **Thermal Program:**
  - Place the sample and reference pans into the DSC cell.
  - Equilibrate the cell at a temperature well below the expected melting point (e.g., -50 °C).
  - Heat the sample at a controlled rate, typically 5-10 °C/min, to a temperature well above the melting transition (e.g., 20 °C).
  - Record the heat flow as a function of temperature.
- **Data Analysis:** Analyze the resulting thermogram. The melting point is determined from the onset of the melting endotherm. The peak of the curve represents the complete melting of the sample.

#### Causality Behind Choices:

- **Heating Rate:** A slower heating rate (e.g., 2 °C/min) provides better resolution of the melting transition but may broaden the peak. A rate of 5-10 °C/min offers a good balance between resolution and experimental efficiency.
- **Sealed Pans:** Using sealed (hermetic) pans is critical for volatile or semi-volatile substances like **1-Pentadecene** to prevent mass loss during heating, which would otherwise skew the results.

## Protocol 2: Boiling Point Determination via Micro-Reflux (Thiele Tube Method)

For determining the boiling point of small sample volumes, the micro-reflux or Thiele tube method is highly effective and resource-efficient[11][15].

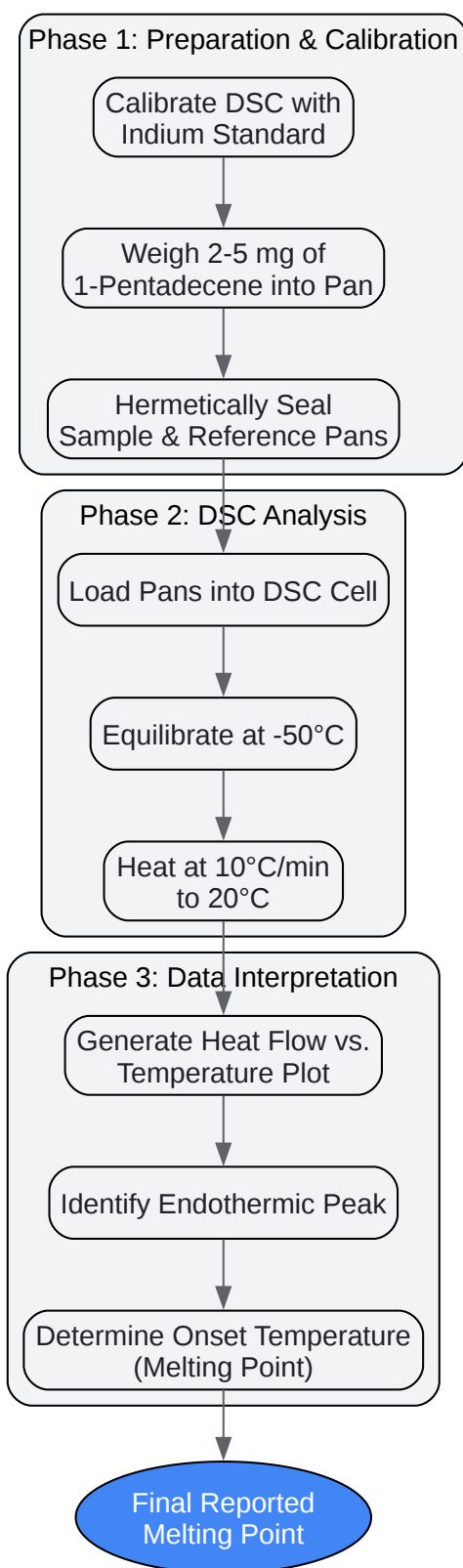
Principle: The sample is heated until its vapor pressure overcomes the atmospheric pressure, indicated by a rapid stream of bubbles. The boiling point is the temperature at which, upon cooling, the vapor pressure equalizes with the atmospheric pressure and the liquid is drawn back into an inverted capillary[11][15].

#### Step-by-Step Methodology:

- Apparatus Setup:
  - Attach a small test tube (e.g., a Durham tube) containing 0.5 mL of **1-Pentadecene** to a thermometer using a rubber band[15].
  - Place a small capillary tube (sealed at one end) into the test tube with the open end down[15].
  - Position the assembly in a Thiele tube filled with a high-boiling, inert liquid (e.g., mineral oil or silicone oil) so the sample is evenly heated by convection[15].
- Heating: Gently heat the side arm of the Thiele tube with a micro-burner or heating mantle[11]. This design ensures uniform heating of the oil bath.
- Observation:
  - As the temperature rises, air trapped in the capillary tube will escape as a slow stream of bubbles.
  - As the boiling point is approached and surpassed, a rapid and continuous stream of vapor bubbles will emerge from the capillary tube[11][15].
- Measurement:
  - Once a vigorous stream of bubbles is observed, remove the heat source.
  - The bubbling will slow and stop as the apparatus cools. The moment the liquid is drawn back into the capillary tube, record the temperature. This is the boiling point[11].
- Verification: Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

## Visualization of Experimental Workflow

The logical flow for determining the melting point using modern instrumentation is critical for ensuring accuracy and reproducibility.



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Caption: Workflow for Melting Point Determination using DSC.

## Safety, Handling, and Storage

While **1-Pentadecene** is not classified as a hazardous substance under OSHA 29 CFR 1910.1200, standard laboratory safety practices are essential[8].

- Handling: Wear appropriate personal protective equipment (PPE), including safety glasses and gloves[5][12]. Ensure adequate ventilation. Avoid ingestion and inhalation[8].
- Storage: Store in a cool, dry, and well-ventilated place[8]. Keep containers tightly closed. The recommended storage class is for combustible liquids[5].
- Fire Safety: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide for extinguishing fires[12]. The material has a flash point of 110 °C and forms explosive mixtures with air upon intense heating[12].

## Conclusion

This guide has consolidated the key thermophysical data for **1-Pentadecene**, focusing on its melting and boiling points. The provided values, sourced from multiple authoritative databases, establish a reliable baseline for scientific and industrial applications. Furthermore, the detailed experimental protocols offer a self-validating framework for researchers to independently verify these properties, ensuring both accuracy and a deeper understanding of the underlying principles of phase transition analysis. Adherence to these methodologies and safety precautions will facilitate the effective and safe use of **1-Pentadecene** in a professional laboratory setting.

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